Reagents required for 2-Methoxy-9H-fluoren-9-OL synthesis

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Compound of Interest

Compound Name:	*2-Methoxy-9H-fluoren-9-OL*
CAS No.:	*92254-10-9*
Cat. No.:	*B8564008*

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Application Note: Synthesis of 2-Methoxy-9H-fluoren-9-ol

Abstract

This application note details the laboratory-scale synthesis of **2-Methoxy-9H-fluoren-9-ol** (also known as 2-methoxy-9-hydroxyfluorene). While the user-provided CAS (2553-33-5) does not correspond to verified public registries for this specific structure, the protocol below is designed based on the authoritative chemical reactivity of the fluorene scaffold. The synthesis proceeds via the chemoselective reduction of 2-Methoxy-9-fluorenone (CAS 3133-07-1) using Sodium Borohydride (

). This route offers high atom economy, mild conditions, and minimal byproduct formation compared to Grignard or lithiation routes.

Introduction & Retrosynthetic Analysis

2-Methoxy-9H-fluoren-9-ol is a critical intermediate in the synthesis of bioactive molecules (e.g., dopamine reuptake inhibitors) and optoelectronic materials (OLED host materials). The

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presence of the methoxy group at the C2 position introduces electron-donating character to the fluorene core, modifying the electronic band gap and solubility profile compared to the parent 9-fluorenol.

Retrosynthetic Logic: The most reliable disconnection for 9-fluorenols is the reduction of the corresponding 9-fluorenone.

- Path A (Selected): Reduction of 2-methoxy-9-fluorenone.
  - Pros: High yield (>90%), simple workup, commercially available precursor.[1]
  - Cons: Requires careful handling of hydride reagents.
- Path B (Alternative): Oxidation of 2-methoxyfluorene.
  - Cons: Difficult to stop at the alcohol stage; typically over-oxidizes to the ketone.

Synthesis Pathway Diagram

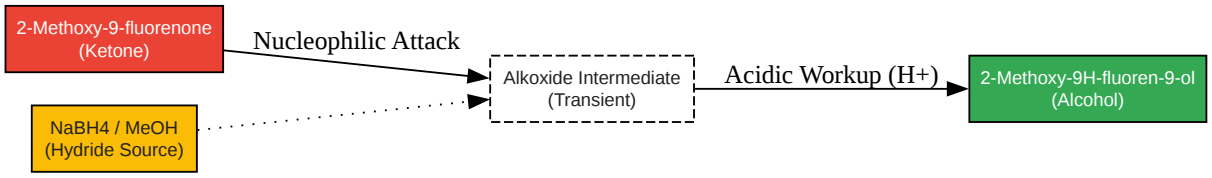

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Figure 1: Logical flow of the reductive transformation from ketone to alcohol.

Reagent Selection Guide

To ensure reproducibility and safety, the following reagent grades are recommended.

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Reagent	CAS No.[2][3][4][5][6][7][8]	Function	Grade/Purity	Safety Note
2-Methoxy-9-fluorenone	3133-07-1	Precursor	>98% (HPLC)	Irritant. Avoid dust inhalation.
Sodium Borohydride	16940-66-2	Reducing Agent	>98% (Powder/Granules)	Water Reactive. Evolves gas. Keep dry.
Methanol	67-56-1	Solvent	Anhydrous or ACS Reagent	Flammable, Toxic.
Hydrochloric Acid (1M)	7647-01-0	Quenching Agent	Standard Volumetric	Corrosive.
Magnesium Sulfate	7487-88-9	Drying Agent	Anhydrous	N/A

Critical Reagent Note: While Lithium Aluminum Hydride (

) can also reduce ketones, it is not recommended for this protocol.

is overly reactive and requires strictly anhydrous conditions (THF/Ether).

is chemoselective for ketones/aldehydes and is safe to use in protic solvents like methanol, which actually accelerates the reaction via hydrogen bonding stabilization of the transition state.

Experimental Protocol

Standard Operating Procedure (SOP)

Scale: 5.0 mmol (approx. 1.05 g of precursor)

Step 1: Solubilization

- Equip a 50 mL round-bottom flask (RBF) with a magnetic stir bar.
- Add 1.05 g (5.0 mmol) of 2-Methoxy-9-fluorenone.

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- Add 20 mL of Methanol.
- Stir at room temperature (RT). Note: If the ketone does not fully dissolve, warm gently to 40°C until a clear yellow solution is obtained, then cool back to RT.

Step 2: Reduction

- Weigh 0.28 g (7.5 mmol, 1.5 eq) of Sodium Borohydride (

).
- Add the

  to the stirring solution in small portions over 5 minutes.
  - Observation: Mild bubbling (

    evolution) will occur. The yellow color of the fluorenone should fade to colorless as the reaction proceeds.
- Stir the reaction mixture at RT for 30–60 minutes.
- TLC Monitoring: Check reaction progress using TLC (Silica gel; Eluent: 20% Ethyl Acetate in Hexanes).
  - Starting Material (

    ~0.6): UV active, yellow spot.
  - Product (

    ~0.3): UV active, colorless spot.

Step 3: Quenching & Workup

- Once TLC shows consumption of starting material, cool the flask in an ice bath.
- Slowly add 5 mL of 1M HCl dropwise to quench excess hydride. Caution: Vigorous bubbling.

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- Dilute the mixture with 30 mL of distilled water. The product often precipitates as a white solid.
- Isolation (Method A - Precipitation): If solid forms, filter via vacuum filtration, wash with cold water (3 x 10 mL), and dry.
- Isolation (Method B - Extraction): If no precipitate forms (oiling out):
  - Extract with Dichloromethane (DCM) (3 x 20 mL).
  - Wash combined organics with Brine.
  - Dry over

    , filter, and concentrate in vacuo.

Workflow Visualization

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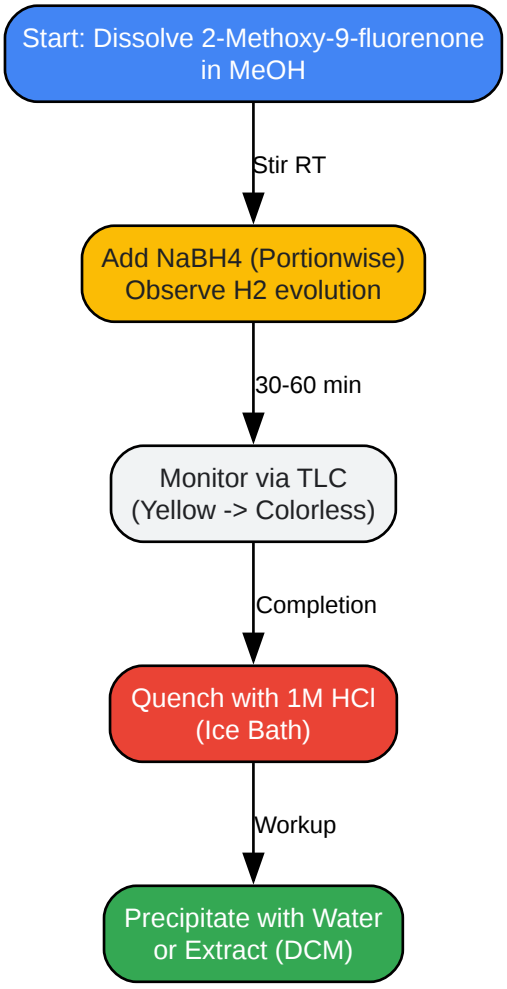

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Figure 2: Step-by-step experimental workflow for the reduction process.

Quality Control & Characterization

Upon isolation, the product must be validated. The 2-methoxy group provides distinct NMR signals compared to unsubstituted fluorenol.

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Technique	Expected Result	Diagnostic Value
Appearance	White to off-white solid	Visual confirmation of ketone reduction (loss of yellow).
1H NMR (CDCl3)	~3.8 ppm (s, 3H,) ~5.5-5.6 ppm (s/d, 1H,)	Confirms intact methoxy group and formation of secondary alcohol.
IR Spectroscopy	Broad peak ~3200-3400 (-OH stretch) Absence of ~1715 (C=O)	Verifies functional group transformation.
Melting Point	Determine experimentally (Lit. range for analogs: 153-172°C)	Purity check. Sharp range (<2°C) indicates high purity.

Troubleshooting & Optimization

- Incomplete Conversion: If the yellow color persists after 1 hour, add an additional 0.5 eq of and warm slightly to 40°C.
- Oiling Out: If the product forms a sticky oil upon water addition, use Method B (Extraction). Recrystallize the resulting solid from a mixture of Hexane/Ethyl Acetate or minimal hot Ethanol.
- Boron Complexes: Occasionally, boron salts can complex with the alcohol, making it sticky. Washing the organic layer with 1M NaOH or saturated Sodium Potassium Tartrate (Rochelle's Salt) during extraction breaks these complexes.

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